

A Comprehensive Technical Guide to the Safe Handling of Texas Red™ Powder

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Compound of Interest

Compound Name:	Texas Red
CAS No.:	82354-19-6
Cat. No.:	B611076

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of the essential safety and handling precautions for **Texas Red™** powder, a fluorescent dye commonly used in histology, fluorescence microscopy, and other biological research applications. Due to its potential hazards as a fine chemical powder, strict adherence to safety protocols is crucial to ensure the well-being of laboratory personnel and to prevent contamination.

Chemical and Physical Properties

Texas Red™, chemically known as Sulforhodamine 101 acid chloride, is a dark purple, water-soluble powder.[1] It is a red-emitting fluorescent dye with an excitation maximum at approximately 595 nm and an emission maximum at around 615 nm.[2][3] While specific quantitative toxicity data such as Permissible Exposure Limits (PELs) or LD50 values are not readily available in published safety data sheets, the compound is classified with hazard statements indicating it may be toxic if swallowed, harmful if inhaled, and is suspected of causing cancer.

Hazard Identification and Risk Assessment

The primary hazards associated with **Texas Red™** powder are inhalation of airborne particles, and skin and eye contact. As with many fine chemical powders, there is a potential for respiratory irritation and sensitization.[4] The GHS classification from one source indicates potential for acute oral toxicity, acute inhalation toxicity, and carcinogenicity. A thorough risk assessment should be conducted before handling this substance, considering the quantity of powder being used and the specific laboratory procedures involved.

Personal Protective Equipment (PPE)

The consistent and correct use of appropriate PPE is the first line of defense against exposure to **Texas Red™** powder.

PPE Category	Specification	Rationale
Eye Protection	Chemical safety goggles or a full-face shield.	Protects against airborne powder and potential splashes of solutions.
Hand Protection	Nitrile or other chemically resistant gloves.	Prevents skin contact. Double gloving is recommended when handling the powder.
Body Protection	A laboratory coat or a disposable, fluid-resistant gown with long sleeves.	Protects skin and personal clothing from contamination.
Respiratory Protection	An N95 or higher-rated respirator.	Essential when handling the powder outside of a certified containment device to prevent inhalation.

Safe Handling and Experimental Protocols

Adherence to a strict operational plan is vital for the safe handling of **Texas Red™** powder.

Preparation and Weighing

- **Containment:** All manipulations of **Texas Red™** powder, especially weighing, must be performed within a certified chemical fume hood or a containment ventilated enclosure (CVE) to prevent the generation and dispersal of airborne particles.[1]
- **Minimize Dust:** Handle the powder carefully with a spatula to avoid generating dust. Close the container tightly immediately after use.
- **Work Surface:** It is advisable to surround the weighing area with wetted paper towels to help contain any minor spills and facilitate cleanup.

Dissolving the Powder

- **Solvent Addition:** Add the solvent to the powder slowly and carefully to prevent splashing.
- **Agitation:** If required, use a vortex mixer or sonicator to aid dissolution within a contained environment.

Post-Handling Procedures

- **Decontamination:** Thoroughly clean the work area and any equipment used.
- **Glove Removal:** Remove and dispose of gloves properly.
- **Hand Washing:** Wash hands thoroughly with soap and water after handling the powder, even if gloves were worn.

Storage and Disposal

Proper storage and disposal are critical to prevent accidental exposure and environmental contamination.

Storage

- **Container:** Keep the **Texas Red™** powder container tightly closed.
- **Location:** Store in a dry, cool, and well-ventilated place.
- **Light:** Protect the material from long-term exposure to light.

Disposal

- **Waste Classification:** Unused **Texas Red™** powder and any materials contaminated with it should be treated as hazardous chemical waste.
- **Regulations:** Dispose of all waste in accordance with local, state, and federal regulations. Do not allow the product to reach groundwater, water courses, or sewage systems.
- **Contaminated Materials:** All personal protective equipment (gloves, gowns, etc.) and labware that has come into contact with the powder must be disposed of as hazardous waste in a designated, labeled container.

Emergency Procedures

Accidental Spills

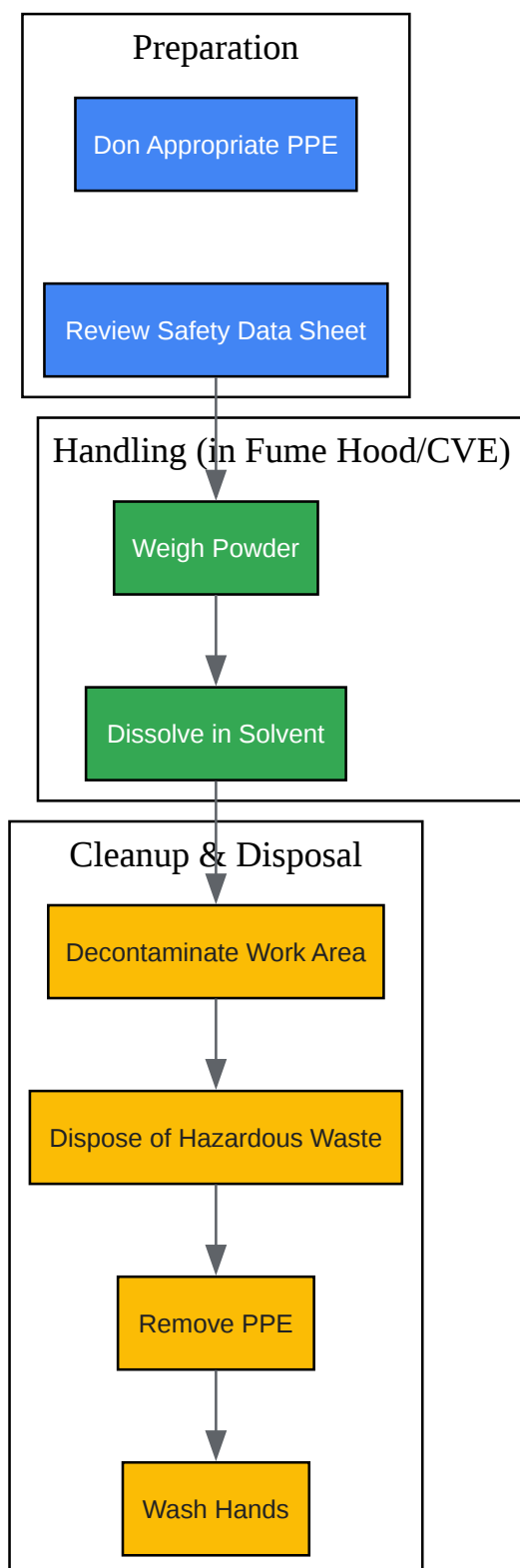
In the event of a spill, evacuate the area and prevent others from entering. Use appropriate protective equipment to clean up the spilled substance. For a powder spill, cover it with a plastic sheet or tarp to minimize spreading. Carefully sweep or vacuum the powder into a designated hazardous waste container. Do not use dry sweeping methods that can create dust.

First Aid Measures

Exposure Route	First Aid Protocol
Inhalation	Move the individual to fresh air. If breathing is difficult, seek immediate medical attention.
Skin Contact	Immediately wash the affected area with soap and copious amounts of water for at least 15 minutes. Remove contaminated clothing. Seek medical advice if irritation persists.
Eye Contact	Immediately flush the eyes with plenty of water for at least 15 minutes, separating the eyelids with fingers. Remove contact lenses if present and easy to do. Seek immediate medical attention.
Ingestion	Do not induce vomiting. Rinse the mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

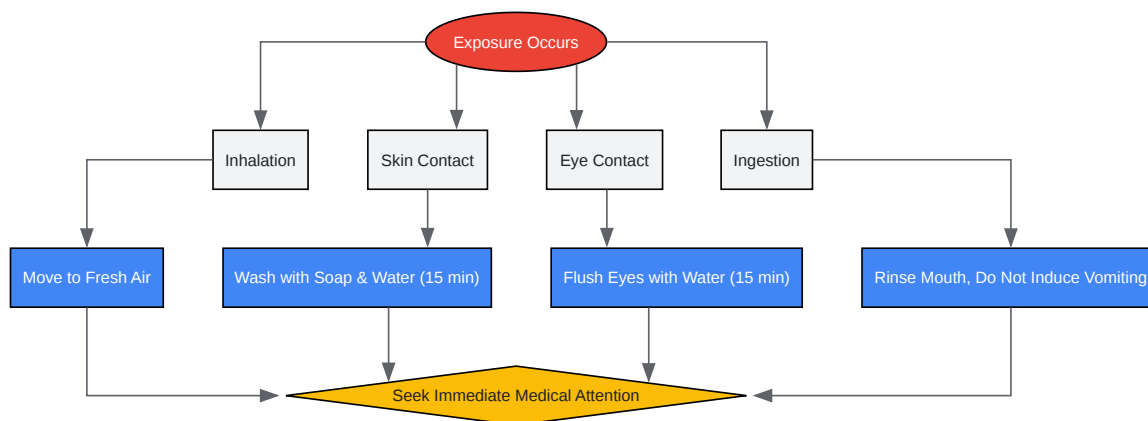
Visualized Workflows

The following diagrams illustrate the recommended workflows for safely handling **Texas Red™** powder and the appropriate first-aid response in case of exposure.



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Safe handling workflow for **Texas Red™** powder.



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First-aid protocol for **Texas Red™** powder exposure.

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